

Essential Safety and Logistical Information for Handling JNJ-26076713

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Compound of Interest

Compound Name: JNJ-26076713

Cat. No.: B1673005

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical guidance for the handling of **JNJ-26076713**, an orally active α V integrin antagonist intended for research use only.^[1] In the absence of a specific Safety Data Sheet (SDS) for **JNJ-26076713**, this guidance is founded on the principles of safe handling for potent pharmaceutical compounds and available information on similar molecules. A thorough risk assessment should be conducted prior to handling.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is paramount to minimize exposure risk. The following table summarizes the recommended PPE for laboratory activities involving **JNJ-26076713**.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (as a powder)	- Full-face powered air-purifying respirator (PAPR) or a properly fitted N95 respirator with a face shield- Disposable solid-front lab coat with tight-fitting cuffs- Double-gloving (e.g., nitrile gloves)- Disposable sleeves- Safety glasses or goggles (if not using a full-face respirator)	High risk of aerosolization and inhalation of fine powders. Full respiratory protection and double gloving provide enhanced barriers against contamination.
Solution Preparation	- Chemical fume hood or other ventilated enclosure- Lab coat- Safety glasses with side shields or chemical splash goggles- Single pair of chemical-resistant gloves (e.g., nitrile)	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills remains. Engineering controls like a fume hood are the primary means of protection.
In Vitro / In Vivo Dosing	- Lab coat- Safety glasses- Appropriate chemical-resistant gloves	Focus on preventing skin and eye contact. The specific procedure will dictate the need for additional containment.
General Laboratory Operations	- Lab coat- Safety glasses- Gloves	Standard laboratory practice to protect against incidental contact.

First Aid Measures

In the event of exposure, immediate action is critical. The following table outlines first aid procedures based on general guidance for handling research chemicals.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical attention.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing and wash before reuse. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

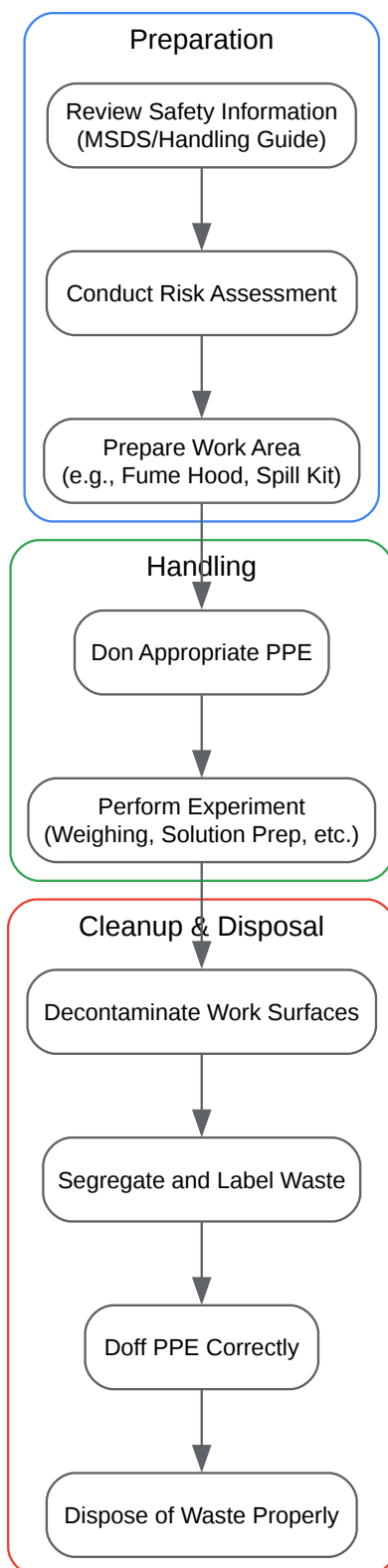
Disposal Plan

Proper disposal of **JNJ-26076713** and contaminated materials is essential to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Unused Compound	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated, sealed, and labeled hazardous waste container.
Contaminated PPE (e.g., gloves, lab coat)	Carefully doff PPE to avoid self-contamination. Place in a sealed bag or container labeled as hazardous waste.
Aqueous Waste	Collect in a sealed, labeled container. Do not mix with other waste streams unless compatibility is confirmed. The container should be clearly labeled with the chemical name and concentration.

Experimental Workflow for Safe Handling

A systematic approach is crucial for safely handling potent research compounds like **JNJ-26076713**. The following diagram outlines the key steps from preparation to disposal.



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Caption: A logical workflow for the safe handling of potent research compounds.

Signaling Pathway Considerations

JNJ-26076713 is an antagonist of αV integrins. These integrins are involved in cell adhesion and signaling pathways that regulate cell proliferation, migration, and survival. While a detailed signaling diagram is beyond the scope of this safety guide, researchers should be aware that by handling this compound, they are working with a substance designed to modulate these fundamental cellular processes.

It is important to note that while the Safety Data Sheets for similar αV integrin antagonists like Cilengitide and Abrilumab do not classify them as hazardous substances, the product information for Cilengitide advises treating it as hazardous until more information is available.

[1][2][3] Therefore, a conservative approach to PPE and handling is strongly recommended for **JNJ-26076713**.

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